

Essential Safety and Operational Guide for Handling Ro 04-5595

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Compound of Interest

Compound Name: Ro 04-5595

Cat. No.: B1219381

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the selective NMDA receptor antagonist, **Ro 04-5595**.

This document provides critical safety and logistical information for the handling and use of **Ro 04-5595** hydrochloride, a potent neuroactive research chemical. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Immediate Safety and Handling Protocols

Ro 04-5595 is a selective antagonist for the GluN2B (formerly NR2B) subunit of the N-methyl-D-aspartate (NMDA) receptor.^[1] As a potent neuroactive compound, it should be handled with care, assuming high potency and potential for biological effects upon exposure. While a comprehensive Safety Data Sheet (SDS) with specific hazard classifications for **Ro 04-5595** is not readily available in the public domain, general principles for handling potent research chemicals must be strictly followed.

Personal Protective Equipment (PPE):

A risk assessment should be conducted before handling **Ro 04-5595** to determine the appropriate level of personal protective equipment. The following table outlines the recommended PPE for various laboratory operations involving this compound.

Operation	Minimum PPE Requirement
Weighing and Aliquoting (Solid Form)	- Disposable nitrile gloves (double-gloving recommended)- Laboratory coat- Safety glasses with side shields or safety goggles- Respiratory protection (e.g., N95 respirator or use of a chemical fume hood)
Solution Preparation and Handling	- Disposable nitrile gloves- Laboratory coat- Safety glasses with side shields or safety goggles
In Vitro Experiments (e.g., cell culture)	- Disposable nitrile gloves- Laboratory coat- Safety glasses
In Vivo Experiments (e.g., animal dosing)	- Disposable nitrile gloves- Laboratory coat- Safety glasses with side shields or safety goggles- Face shield (if splash hazard exists)

Engineering Controls:

- Ventilation: All handling of solid **Ro 04-5595** and preparation of concentrated stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Containment: For procedures with a higher risk of aerosol generation, consider using a glove box or other containment enclosures.

Emergency Procedures:

Situation	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Physical and Chemical Properties

The following table summarizes the known quantitative data for **Ro 04-5595** hydrochloride.

Property	Value
Molecular Weight	368.30 g/mol
Molecular Formula	C ₁₉ H ₂₂ ClNO ₂ · HCl
CAS Number	64047-73-0
Solubility	- Soluble to 15 mM in water- Soluble to 100 mM in DMSO
Purity	Typically ≥98%
Storage	Desiccate at +4°C

Biological Activity

Parameter	Value
Target	GluN2B (NR2B) subunit of the NMDA receptor
Activity	Selective Antagonist
Binding Affinity (Ki)	31 nM

Experimental Protocols

Detailed methodologies for experiments involving **Ro 04-5595** are crucial for reproducibility and safety. Below are examples of protocols derived from published research.

In Vitro: Inhibition of NMDA Receptor Currents

This protocol describes a method to assess the inhibitory activity of **Ro 04-5595** on NMDA receptors in primary neuronal cultures.

- Cell Culture: Prepare primary cultures of cortical or hippocampal neurons from embryonic rodents.
- Solution Preparation:
 - Prepare a stock solution of **Ro 04-5595** hydrochloride in sterile water or DMSO at a concentration of 10-100 mM.
 - On the day of the experiment, dilute the stock solution to the desired final concentrations in the extracellular recording solution.
- Electrophysiology:
 - Perform whole-cell patch-clamp recordings from cultured neurons.
 - Apply NMDA (e.g., 100 μ M) and glycine (e.g., 10 μ M) to elicit inward currents.
 - After establishing a stable baseline response, co-apply NMDA/glycine with varying concentrations of **Ro 04-5595**.
 - Record the inhibition of the NMDA-evoked current.

- Data Analysis:
 - Measure the peak amplitude of the inward current in the absence and presence of **Ro 04-5595**.
 - Calculate the percentage of inhibition for each concentration.
 - Plot a concentration-response curve and determine the IC₅₀ value.

In Vivo: Assessment of Behavioral Effects in Rodents

This protocol outlines a general procedure for investigating the effects of **Ro 04-5595** on rodent behavior.

- Animal Subjects: Use adult male mice or rats, housed under standard laboratory conditions.
- Drug Preparation:
 - Dissolve **Ro 04-5595** hydrochloride in sterile saline or another appropriate vehicle. The concentration should be calculated based on the desired dose (e.g., 5-20 mg/kg) and the injection volume.
- Administration:
 - Administer **Ro 04-5595** via intraperitoneal (i.p.) injection.
- Behavioral Testing:
 - Conduct behavioral tests at a specified time after drug administration (e.g., 30 minutes).
 - Examples of behavioral paradigms include locomotor activity monitoring, forced swim test, or novel object recognition test.
- Data Collection and Analysis:
 - Record and quantify the relevant behavioral parameters.

- Compare the results between the **Ro 04-5595**-treated group and a vehicle-treated control group using appropriate statistical methods.

Disposal Plan

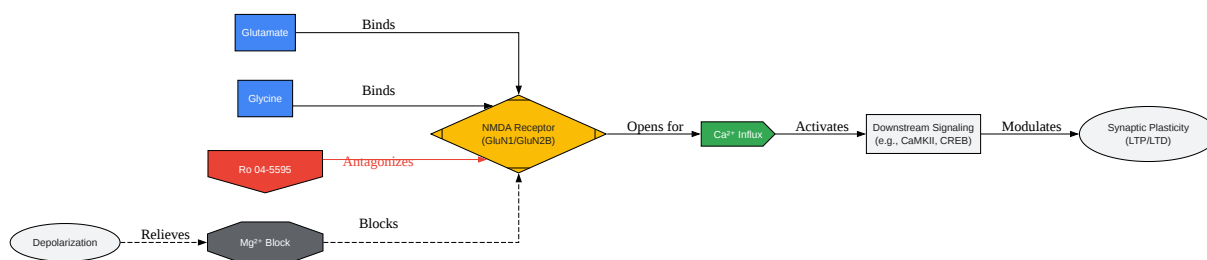
All waste materials contaminated with **Ro 04-5595** should be considered hazardous waste.

- Solid Waste: Collect all disposable labware (e.g., pipette tips, tubes, gloves) that has come into contact with **Ro 04-5595** in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all aqueous and organic solutions containing **Ro 04-5595** in a designated, labeled hazardous waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.

Visualizations

NMDA Receptor Signaling Pathway

The following diagram illustrates the signaling pathway involving the NMDA receptor, the target of **Ro 04-5595**.

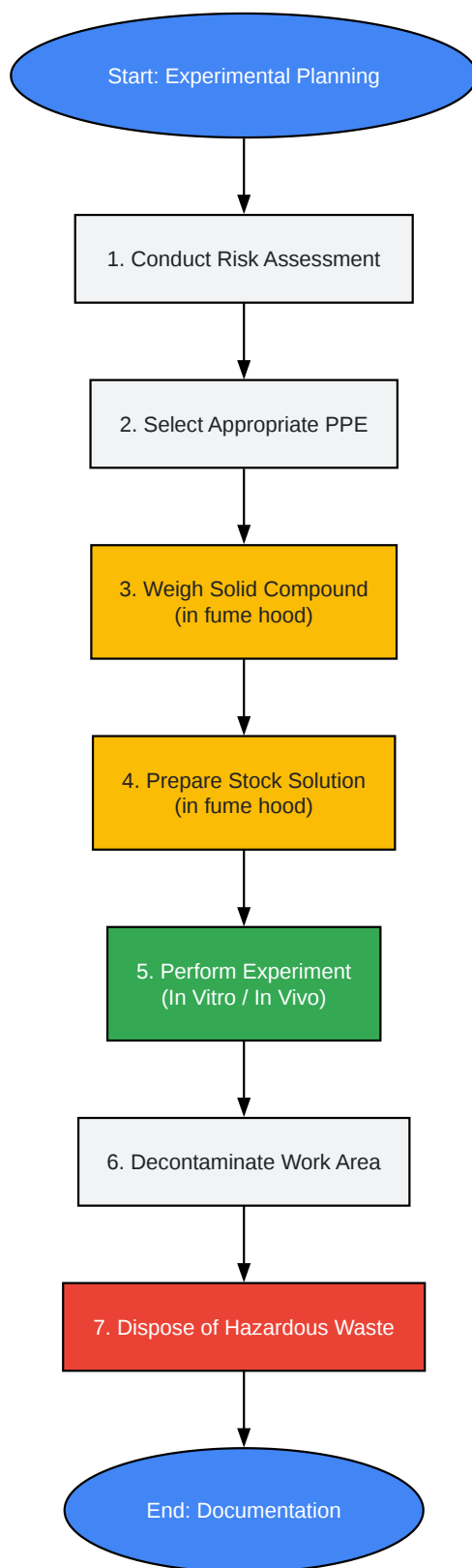


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Caption: NMDA receptor activation and antagonism by **Ro 04-5595**.

Experimental Workflow for Handling **Ro 04-5595**

This diagram outlines a logical workflow for safely conducting an experiment with **Ro 04-5595**.



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Caption: A step-by-step workflow for the safe handling of **Ro 04-5595**.

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References

- 1. medkoo.com [medkoo.com]
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